

# Isr-IN-2 stability and storage best practices

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## Compound of Interest

Compound Name: *Isr-IN-2*

Cat. No.: *B11929020*

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## Isr-IN-2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Isr-IN-2**, a potent inhibitor of the Integrated Stress Response (ISR). Adherence to these best practices is crucial for maintaining the compound's integrity and ensuring experimental reproducibility.

## Frequently Asked Questions (FAQs)

Q1: What is **Isr-IN-2**?

A1: **Isr-IN-2** is a highly potent small molecule inhibitor of the Integrated Stress Response (ISR). The ISR is a central signaling pathway activated by various cellular stresses, and its modulation is a key area of interest in drug development for a range of diseases.

Q2: What are the recommended storage conditions for **Isr-IN-2**?

A2: Proper storage is critical for maintaining the stability of **Isr-IN-2**. For stock solutions, it is recommended to store them at -80°C for up to 6 months, or at -20°C for up to 1 month.<sup>[1]</sup>

Q3: How should I handle **Isr-IN-2** upon receipt?

A3: **Isr-IN-2** is typically shipped at room temperature in the continental US, though this may vary for other locations.<sup>[1]</sup> Upon receipt, it is best practice to immediately store it under the recommended conditions, especially if it will not be used right away.

Q4: What is the shelf life of **Isr-IN-2** stock solutions?

A4: The shelf life of **Isr-IN-2** stock solutions is dependent on the storage temperature. At -80°C, the stock solution is stable for 6 months.<sup>[1]</sup> If stored at -20°C, it should be used within 1 month.<sup>[1]</sup>

Q5: In what solvents is **Isr-IN-2** soluble?

A5: While the provided search results do not specify the solubility of **Isr-IN-2**, a related ISR inhibitor, trans-ISRIB, is soluble in organic solvents like DMSO and dimethyl formamide.<sup>[2]</sup> It is common for similar compounds to have comparable solubility profiles. It is recommended to consult the manufacturer's product datasheet for specific solubility information for **Isr-IN-2**.

## Troubleshooting Guide

Issue 1: Inconsistent or unexpected experimental results.

- Potential Cause: Degradation of **Isr-IN-2** due to improper storage.
- Troubleshooting Steps:
  - Verify the storage conditions and duration of your **Isr-IN-2** stock solution.
  - If the storage guidelines have not been followed, prepare a fresh stock solution from a new batch of the compound.
  - Ensure that the solvent used for reconstitution is appropriate and of high purity.

Issue 2: Difficulty dissolving the **Isr-IN-2** compound.

- Potential Cause: Use of an inappropriate solvent.
- Troubleshooting Steps:
  - Refer to the manufacturer's datasheet for recommended solvents.
  - If the information is unavailable, test solubility in small amounts of common organic solvents such as DMSO or DMF.

- Gentle warming or sonication may aid in dissolution, but be cautious as this could potentially degrade the compound.

Issue 3: Loss of compound activity over time in prepared media.

- Potential Cause: Instability of **Isr-IN-2** in aqueous solutions or cell culture media.
- Troubleshooting Steps:
  - Prepare fresh dilutions of **Isr-IN-2** in your experimental media for each experiment.
  - Avoid storing **Isr-IN-2** in aqueous solutions for extended periods.
  - Minimize the number of freeze-thaw cycles for the stock solution. Aliquoting the stock solution into single-use vials is highly recommended.

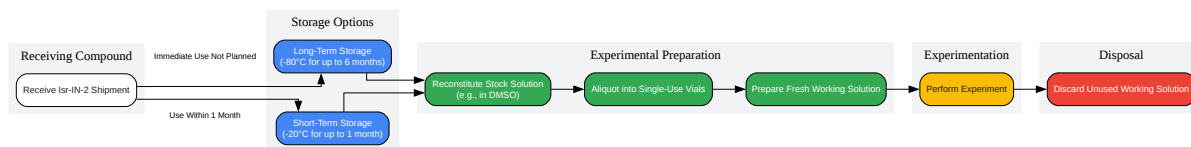
## Quantitative Data Summary

Parameter	Value	Reference
EC50	0.8 nM	
Stock Solution Storage	-80°C for 6 months	
	-20°C for 1 month	
Shipping Condition	Room temperature (continental US)	

## Visual Guides

### Isr-IN-2 Storage and Handling Workflow

The following diagram outlines the recommended workflow for storing and handling **Isr-IN-2** to ensure its stability and efficacy in your experiments.

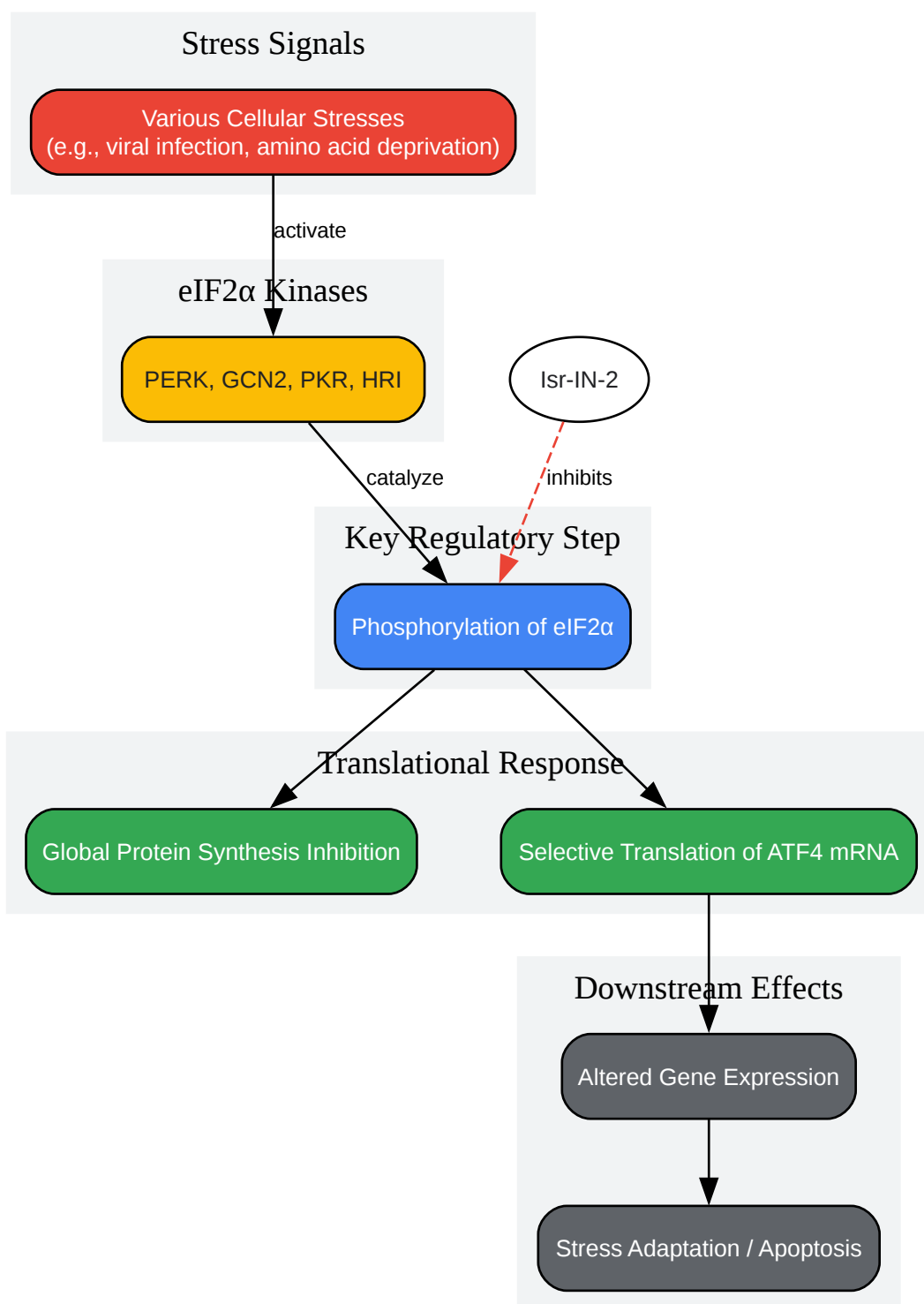


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Caption: Recommended workflow for **Isr-IN-2** from receipt to experimental use.

## Integrated Stress Response (ISR) Pathway Overview

This diagram provides a simplified overview of the Integrated Stress Response (ISR) pathway, which is the target of **Isr-IN-2**.



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Caption: Simplified signaling pathway of the Integrated Stress Response (ISR).

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. nutrabiochem.com [nutrabiochem.com]
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